

Technical Guide: Solubility & Handling of Methyl Quinoline-4-Carboximate Hydrochloride

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Compound of Interest

Compound Name: *Methyl quinoline-4-carboximate hydrochloride*
CAS No.: 1196146-32-3
Cat. No.: B8005762

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Chemical Identity & Physicochemical Context

Methyl quinoline-4-carboximate hydrochloride is the Pinner salt derived from 4-cyanoquinoline. It serves as a critical electrophilic intermediate in the synthesis of quinoline-based amidines (e.g., antiviral or antimalarial scaffolds) and heterocycles.

- IUPAC Name: **Methyl quinoline-4-carboximate hydrochloride**
- Functional Group: Aryl Imidate Salt (Imino ether hydrochloride)
- Molecular Formula:
- Key Characteristic: Moisture Sensitive. The imidate carbon is highly electrophilic. In the presence of water, it rapidly hydrolyzes to methyl quinoline-4-carboxylate (ester) or quinoline-4-carboxamide.

The Solubility-Stability Paradox

For this compound, "solubility" is a dynamic property. In protic solvents (water, alcohols), the compound is in equilibrium with its degradation products unless strictly anhydrous conditions are maintained.

Solubility Profile in Organic Solvents

The following data categorizes solvents based on their utility in processing this intermediate (Synthesis, Isolation, and Downstream Reaction).

Solvent Compatibility Table

Solvent Class	Specific Solvent	Solubility Status	Operational Note
Primary Alcohol	Methanol (Anhydrous)	High	Preferred solvent. Stable if anhydrous. Used for synthesis and subsequent amidination.[1]
Ethanol	Moderate/High	Risk of trans-esterification (exchange of OMe to OEt) if heated or prolonged.	
Polar Aprotic	DMSO / DMF	High	Excellent solubilizers for NMR or reactions. Must be dry to prevent hydrolysis.
Acetonitrile	Moderate	Soluble at reflux; often sparingly soluble at RT. Good for crystallization.	
Chlorinated	Dichloromethane (DCM)	Low/Moderate	Often forms a suspension. Used as a co-solvent in Pinner reactions.
Chloroform	Low/Moderate	Similar to DCM.	
Non-Polar	Diethyl Ether	Insoluble	Primary Anti-solvent. Used to precipitate the salt from reaction mixtures.[2]
MTBE	Insoluble	Safer alternative to ether for precipitation.	
Hexanes / Heptane	Insoluble	Used to wash the filter cake to remove	

unreacted nitrile.

Aqueous

Water / Buffers

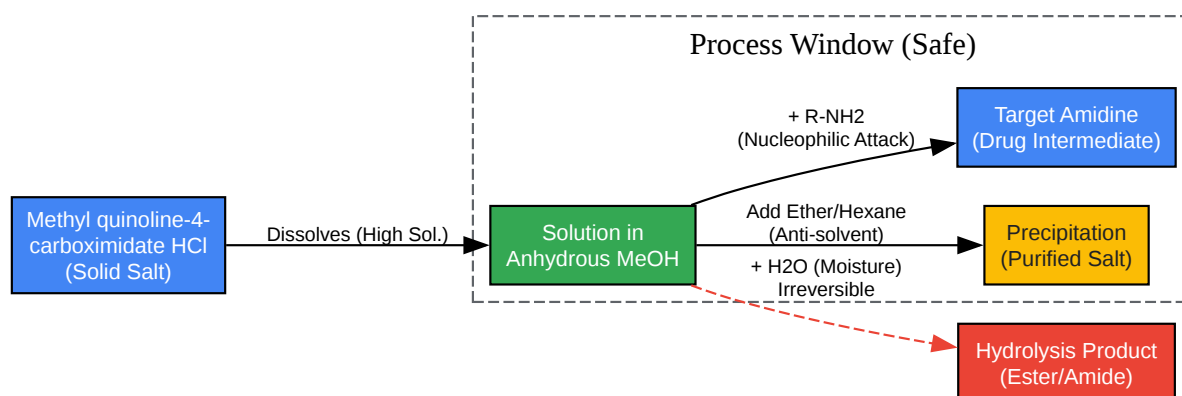
Decomposes

Do not use. Rapid
hydrolysis to
ester/amide.

Mechanism of Action & Stability

Understanding the degradation pathways is essential for interpreting solubility data. If a sample appears to dissolve in wet methanol, it is likely converting to the ester, which has a different solubility profile.

Diagram: Solubility & Reactivity Workflow

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Caption: Operational workflow showing the safe processing window (green/yellow) versus the degradation risk (red) upon exposure to moisture.

Experimental Protocols

Protocol A: Solubility Determination (Qualitative)

Use this protocol to verify solvent compatibility for recrystallization or reaction.

Prerequisites:

- Atmosphere: Nitrogen or Argon (Balloon or Glovebox).
- Solvents: Dried over molecular sieves (3Å or 4Å).

Step-by-Step:

- Preparation: Place 10 mg of Methyl quinoline-4-carboximidate HCl into a flame-dried 4 mL vial equipped with a septum.
- Addition: Add the target solvent (anhydrous) in 100 µL increments via syringe at Room Temperature (25°C).
- Observation:
 - Soluble: Clear solution within < 500 µL (Solubility > 20 mg/mL).
 - Sparingly Soluble: Requires heating or > 1 mL solvent.
 - Insoluble: Solid persists after 2 mL.
- Verification (Critical): Take a 50 µL aliquot of the solution, dilute with dry DMSO-d6, and immediately run ¹H NMR.
 - Check: Look for the methyl singlet of the imidate (~4.0–4.5 ppm).
 - Fail: If peaks for methyl ester (~3.9 ppm) or amide are present, the solvent was wet, or the compound decomposed.

Protocol B: Isolation via Anti-Solvent Precipitation

This is the standard method for purifying the compound based on its solubility differential.

- Reaction Mixture: Start with the crude Pinner reaction mixture (typically in MeOH/Dioxane).
- Concentration: Concentrate the mixture under reduced pressure (keep bath < 40°C) to remove excess HCl gas and bulk solvent, leaving a concentrated slurry (~2–3 mL/g of substrate).

- **Precipitation:** Slowly add Diethyl Ether or MTBE (10 volumes relative to residue) with vigorous stirring. The imidate HCl salt is insoluble in ether and will crash out as a white/off-white solid.
- **Filtration:** Filter under an inert atmosphere (Schlenk frit or rapid filtration under N₂ blanket).
- **Washing:** Wash the cake 2x with anhydrous ether to remove residual HCl and unreacted nitrile.
- **Drying:** Dry under high vacuum at room temperature. Do not heat above 50°C as HCl may dissociate or the salt may rearrange.

Expert Insights & Troubleshooting

The "Common Ion Effect" Trap

Researchers often attempt to dissolve this salt in HCl-saturated methanol to prevent degradation. While excess HCl suppresses hydrolysis (by protonating water), it also decreases solubility due to the common ion effect (Cl⁻).

- **Recommendation:** Use neutral, anhydrous methanol for dissolution. Only add HCl if the subsequent reaction requires a specific pH maintenance.

Trans-esterification Risks

Attempting to dissolve the methyl imidate in ethanol or isopropanol can lead to the exchange of the alkoxy group:

- **Rule:** Always match the solvent alcohol to the imidate alkoxy group (e.g., use Methanol for Methyl imidates) unless this exchange is intended.

Analytical Monitoring

Standard reverse-phase HPLC (using water/acetonitrile gradients) is unsuitable for quantifying this compound because it will hydrolyze on the column.

- **Alternative:** Use Non-aqueous titration (perchloric acid in acetic acid) or qNMR (Quantitative NMR) in DMSO-d₆ for purity assay.

References

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